

# 4-Methyl-3-heptene structural isomers and stereochemistry

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## Compound of Interest

Compound Name: 4-Methyl-3-heptene

Cat. No.: B1233913

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An In-depth Technical Guide to the Structural Isomers and Stereochemistry of **4-Methyl-3-heptene**

## Introduction

**4-Methyl-3-heptene** is an acyclic olefin with the molecular formula  $C_8H_{16}$  and a molecular weight of approximately 112.21 g/mol .<sup>[1][2][3]</sup> Its structure consists of a seven-carbon chain with a double bond originating at the third carbon and a methyl group attached to the fourth carbon. The position of the double bond and the substitution pattern give rise to geometric isomerism, a key aspect of its chemistry. This document provides a detailed overview of the structural and stereochemical properties of **4-methyl-3-heptene**, tailored for researchers and professionals in drug development and chemical synthesis.

## Stereochemistry of 4-Methyl-3-heptene

The presence of a double bond at the C3-C4 position restricts free rotation, leading to the existence of two geometric isomers. These isomers are designated using the E/Z notation, which is determined by the Cahn-Ingold-Prelog (CIP) priority rules.<sup>[4][5]</sup>

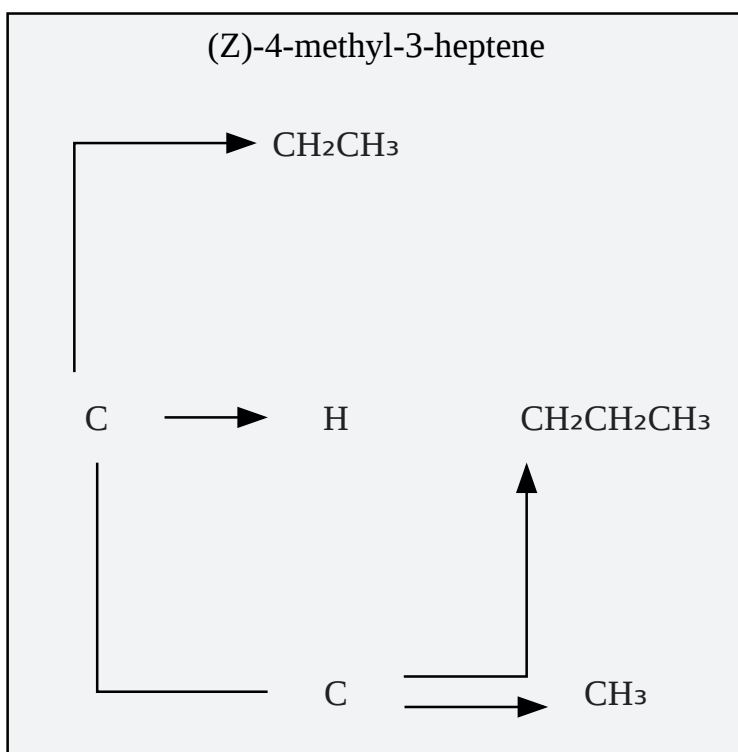
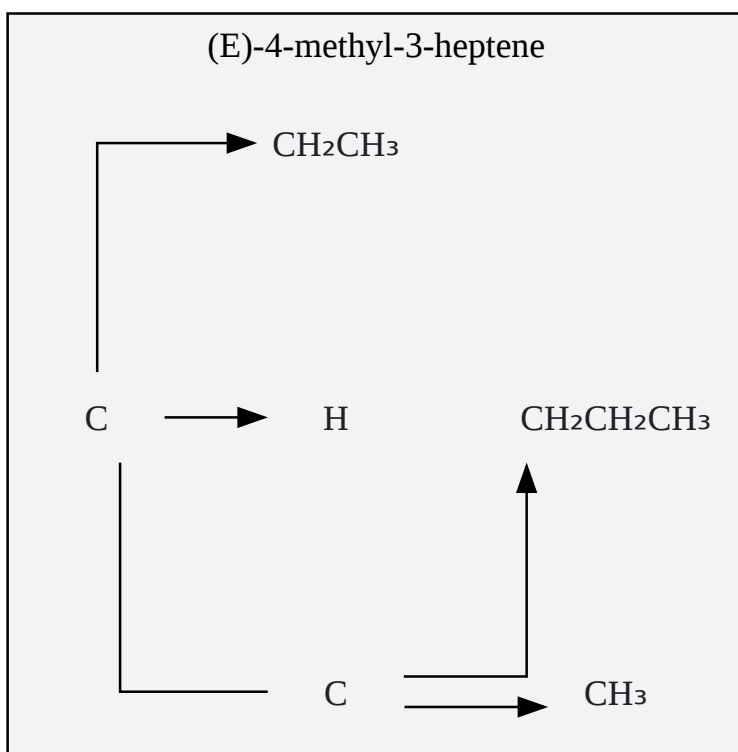
- **(E)-4-methyl-3-heptene:** The 'E' designation comes from the German word entgegen, meaning opposite. In this isomer, the higher-priority groups on each carbon of the double bond are on opposite sides.

- **(Z)-4-methyl-3-heptene:** The 'Z' designation comes from the German word zusammen, meaning together. In this isomer, the higher-priority groups are on the same side of the double bond.

For **4-methyl-3-heptene:**

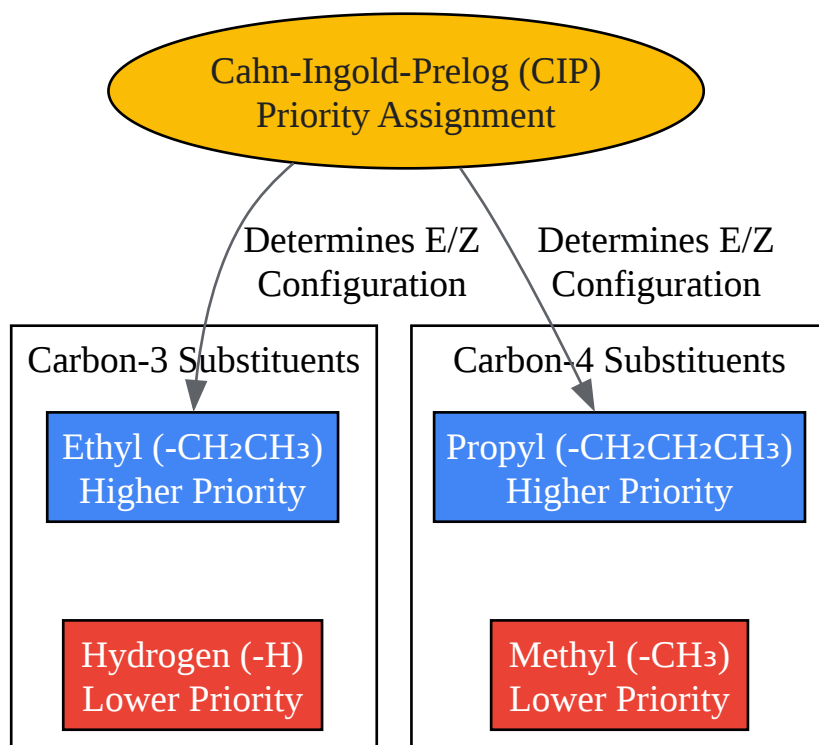
- At carbon-3, the ethyl group ( $-\text{CH}_2\text{CH}_3$ ) has a higher priority than the hydrogen atom.
- At carbon-4, the propyl group ( $-\text{CH}_2\text{CH}_2\text{CH}_3$ ) has a higher priority than the methyl group ( $-\text{CH}_3$ ).

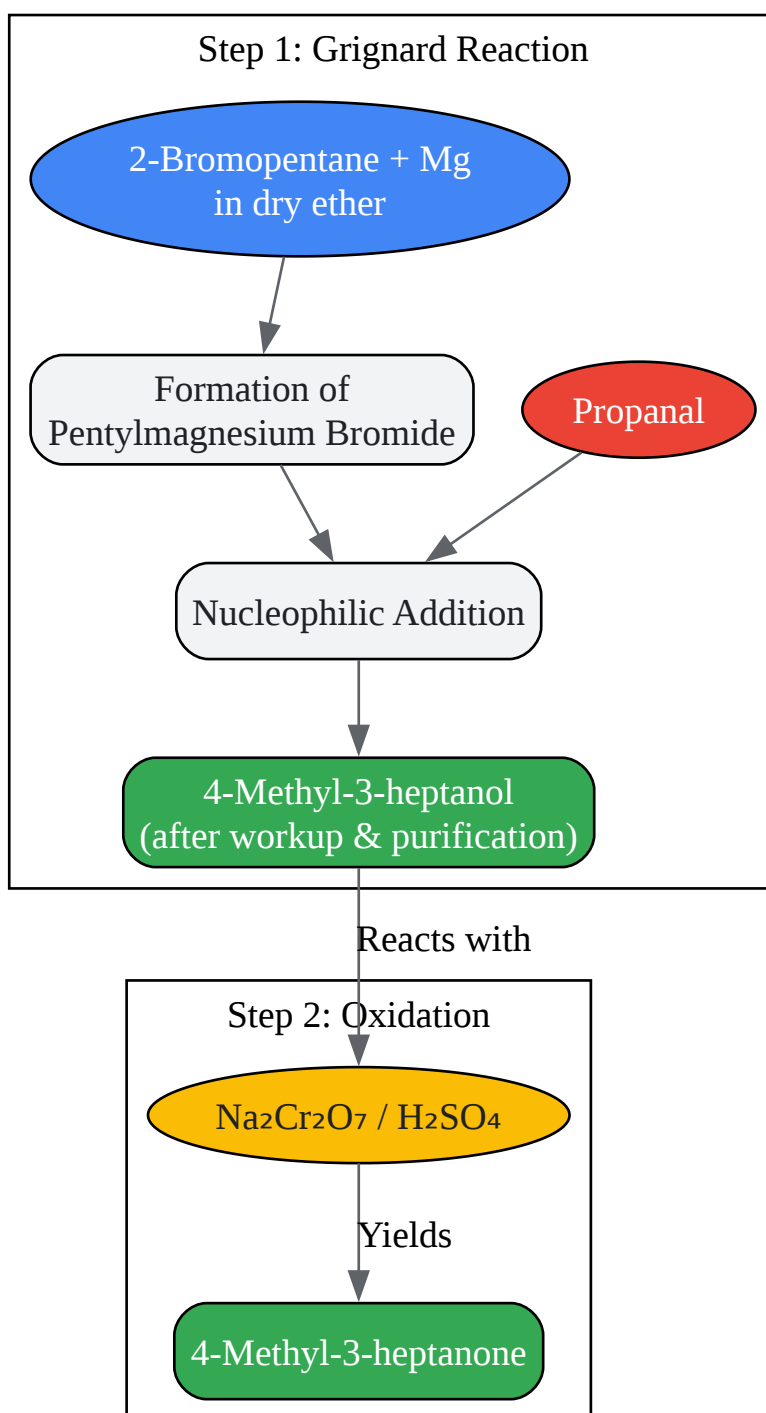
The spatial arrangement of these isomers leads to different physical and chemical properties.



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Caption: Geometric isomers of **4-methyl-3-heptene**.





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